

Biotechnological Production of (+)-Nootkatone in Yeast: Application Notes and Protocols

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Compound of Interest

Compound Name: Nootkatone

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This document provides detailed application notes and protocols for the biotechnological production of (+)-**nootkatone**, a high-value sesquiterpenoid known for its characteristic grapefruit aroma and various pharmaceutical applications. The production strategies focus on metabolically engineered yeast, primarily *Saccharomyces cerevisiae* and *Yarrowia lipolytica*, offering a sustainable and environmentally friendly alternative to chemical synthesis.

Introduction

(+)-**Nootkatone** is a sesquiterpene ketone of significant commercial interest in the food, fragrance, cosmetic, and pharmaceutical industries.^{[1][2][3][4]} Traditional extraction from plants like grapefruit and the Nootka cypress yields very low amounts, while chemical synthesis often involves harsh reagents.^{[1][3][5]} Microbial fermentation using engineered yeast presents a promising platform for the de novo synthesis of (+)-**nootkatone** from simple carbon sources.^{[1][3]}

Yeast, particularly *Saccharomyces cerevisiae* and *Yarrowia lipolytica*, are ideal hosts for producing terpenoids due to their inherent mevalonate (MVA) pathway, which synthesizes the universal precursor farnesyl pyrophosphate (FPP).^{[1][6]} Metabolic engineering strategies focus on enhancing the flux towards FPP and introducing heterologous enzymes to convert FPP to (+)-**nootkatone**. This typically involves a three-step enzymatic cascade:

- (+)-Valencene synthesis: FPP is cyclized to (+)-valencene by a (+)-valencene synthase (VS).

- Hydroxylation: (+)-Valencene is oxidized to β -nootkatol by a cytochrome P450 monooxygenase (CYP) with the help of a cytochrome P450 reductase (CPR).
- Dehydrogenation: β -nootkatol is further oxidized to (+)-**nootkatone** by a dehydrogenase.

Metabolic Engineering Strategies and Quantitative Data

Significant improvements in (+)-**nootkatone** titers have been achieved through various metabolic engineering approaches. These include overexpression of key enzymes in the MVA pathway, introduction of robust heterologous enzymes, and downregulation of competing pathways. The following tables summarize the quantitative data from different studies, showcasing the impact of these strategies.

Table 1: Production of (+)-Valencene (Nootkatone Precursor) in Engineered Yeast

Yeast Strain	Key Genetic Modifications	Fermentation Scale	Titer (mg/L)	Reference
S. cerevisiae	Overexpression of CnVS, ERG20 (fused), tHMG1; downregulation of ERG9	Shake Flask	217.95	[1][2][3][5]
S. cerevisiae	Gene screening, protein engineering, pathway optimization	Not Specified	12,400	[7]
S. cerevisiae	Coupling cell growth and pathway induction	Not Specified	16,600	[7]

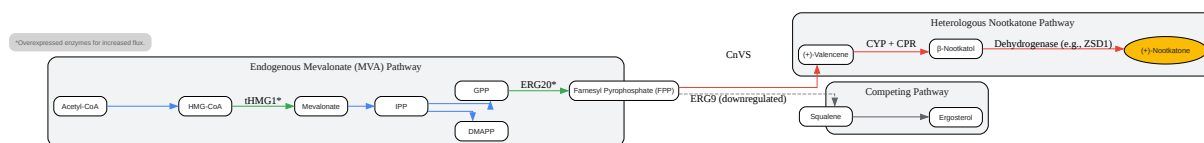
Table 2: Production of (+)-Nootkatone in Engineered Yeast

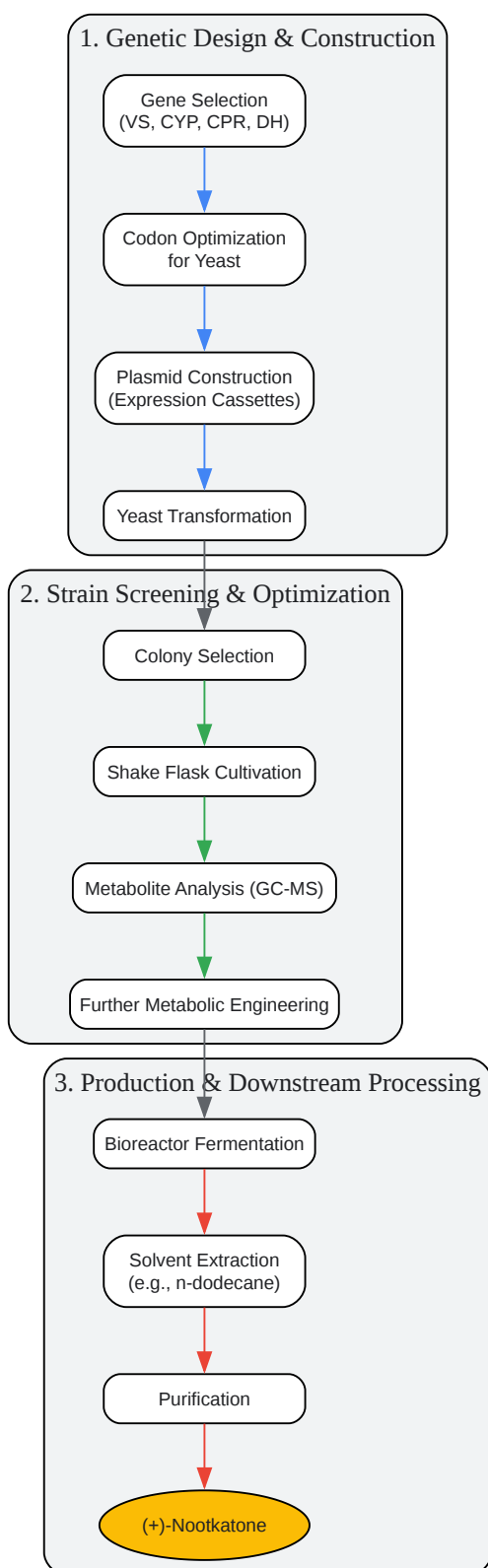
Yeast Strain	Key Genetic Modifications	Fermentation Scale	Titer	Reference
Y. lipolytica	Co-expression of CnVS, opCYP706M1, opAtCPR1	Shake Flask	45.6 µg/L	[6]
Y. lipolytica	Fusion of opCYP706M1 and opt46AtCPR1	Shake Flask	312.2 µg/L	[6]
Y. lipolytica	Overexpression of tHMG1 and ERG20	Shake Flask	978.2 µg/L	[6]
S. cerevisiae	Overexpression of HPO variant and ATR1	Shake Flask	9.66 mg/L	[1][2][3]
S. cerevisiae	Additional overexpression of ZSD1	Shake Flask	59.78 mg/L	[1][2][3][5]
S. cerevisiae	Additional overexpression of ABA2	Shake Flask	53.48 mg/L	[2][3][5]
S. cerevisiae	Multicopy integration of tHMG1 and ERG20-GSG-CnVSM560L	Shake Flask	85.43 mg/L	[8]
S. cerevisiae	Multicopy integration of tHMG1 and ERG20-GSG-CnVSM560L	Bioreactor	804.96 mg/L	[8]

P. pastoris	Co-expression of HPO, AtCPR, valencene synthase, ADH, and tHmg1p	Bioreactor	208 mg/L	[9]
S. cerevisiae	Overexpression of ERG20-(GSG)2-CnVS, HPOV480A/V48 2A, AtCPR1, and ZSD1	Shake Flask	244.1 mg/L	[10]
S. cerevisiae	Signal peptide engineering of HPOV480A/V48 2A	Shake Flask	466.1 mg/L	[10]
S. cerevisiae	Fed-batch fermentation	5 L Bioreactor	6,500 mg/L	[10]

Visualized Pathways and Workflows

Biosynthetic Pathway of (+)-Nootkatone in Engineered Yeast





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